

In-Depth Technical Guide: Safety and Handling of 3,3'-Azanediylpropionic Acid-d8

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Compound of Interest

Compound Name: 3,3'-Azanediylpropionic acid-d8

Cat. No.: B15140915

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3,3'-Azanediylpropionic acid-d8**. Given the limited availability of specific safety data for the deuterated form, this document relies on the safety information for the non-deuterated parent compound, 3,3'-Iminodipropionic acid (CAS 505-47-5). The isotopic labeling is not expected to significantly alter the chemical's primary hazardous properties.

Chemical Identification and Properties

Substance Identification

Identifier	Value
Chemical Name	3,3'-Azanediylpropionic acid-d8
Synonyms	3,3'-Iminodipropionic acid-d8, N-(2-carboxyethyl)- β -alanine-d8
CAS Number	Not available for deuterated form. Parent compound: 505-47-5
Molecular Formula	C ₆ H ₃ D ₈ NO ₄
Molecular Weight	169.20 g/mol [1]

Physical and Chemical Properties

Property	Value	Source
Physical State	White to off-white solid, powder, or crystal.	[2]
Melting Point	156 °C	[2][3]
Boiling Point	394.2 ± 27.0 °C (Predicted)	[4]
Solubility	Soluble in water.	[2][3]
Density	1.282 ± 0.06 g/cm ³ (Predicted)	[4]

Hazard Identification and Classification

Based on the GHS classification for 3,3'-Iminodipropionic acid, the primary hazards are related to irritation.

GHS Classification

Hazard Class	Category
Skin Irritation	Category 2
Eye Irritation	Category 2A
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3

GHS Label Elements

Element	Information
Pictogram	
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.[2][3] H319: Causes serious eye irritation.[2][3] H335: May cause respiratory irritation.
Precautionary Statements	Prevention: P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling.[2] P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/eye protection/face protection.[2][3] Response: P302 + P352: IF ON SKIN: Wash with plenty of water.[2] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] P312: Call a POISON CENTER/doctor if you feel unwell. P332 + P313: If skin irritation occurs: Get medical advice/attention. P337 + P313: If eye irritation persists: Get medical advice/attention.[2] P362 + P364: Take off contaminated clothing and wash it before reuse.[2] Storage: P403 + P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up. Disposal: P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Specific toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for 3,3'-Iminodipropionic acid are not readily available. The hazard classification is based

on its irritant properties.

Experimental Protocols: Safety and Handling Procedures

Engineering Controls

- Work in a well-ventilated area. Use of a chemical fume hood is recommended, especially when handling the powder form, to minimize inhalation of dust.
- Ensure that eyewash stations and safety showers are readily accessible in the work area.

Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	If dust is generated and engineering controls are not sufficient, use a NIOSH-approved particulate respirator.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

Storage Procedures

- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

- Store in the original container.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

Accidental Release Measures

Spill Response Protocol

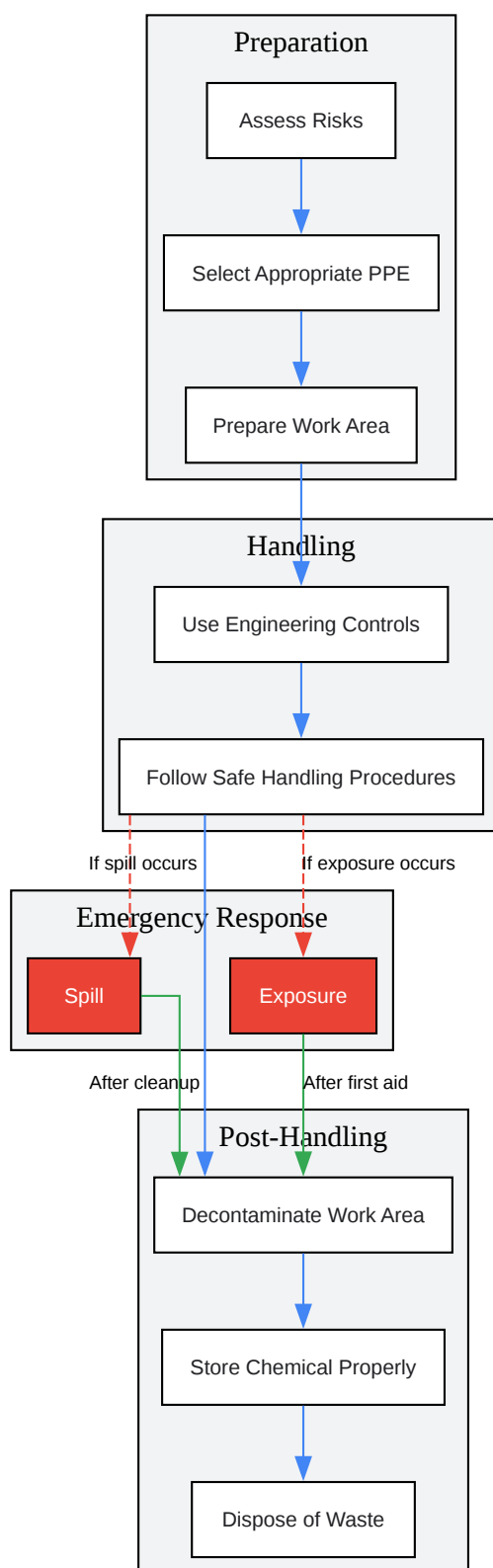
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further spread of the spill.
- Clean-up:
 - For solid spills, carefully sweep or vacuum up the material, avoiding dust generation. Place in a suitable, labeled container for disposal.

- For liquid spills (if dissolved), absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Decontaminate: Clean the spill area with a suitable cleaning agent.
- Dispose: Dispose of waste in accordance with local, state, and federal regulations.

Disposal Considerations

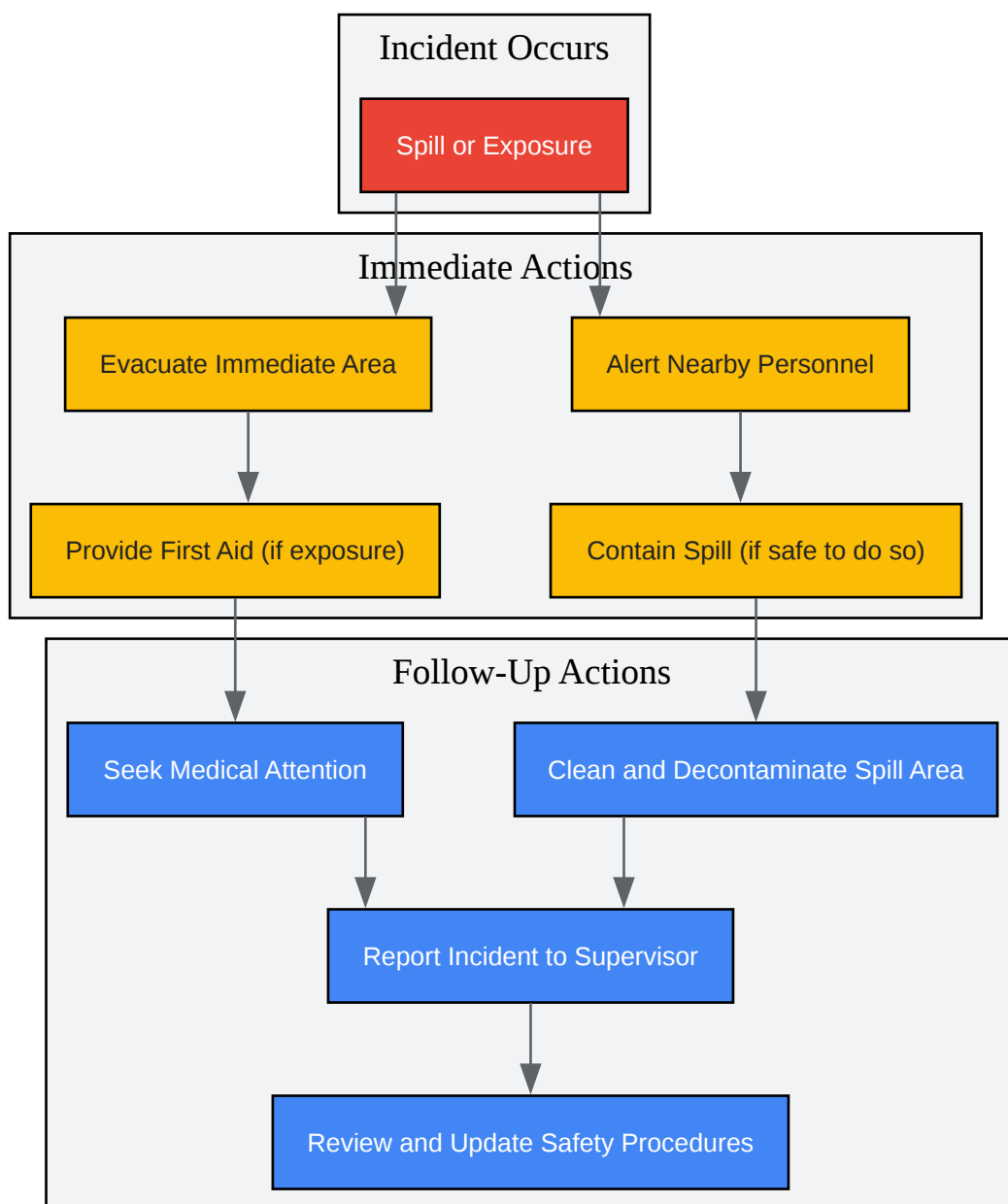
- Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations.
- Do not allow the chemical to enter drains or waterways.

Mandatory Visualizations



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Caption: Workflow for the safe handling of **3,3'-Azanediylidipropionic acid-d8**.



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Caption: Emergency response protocol for incidents involving the compound.

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